

Safeguarding Researchers: A Comprehensive Guide to Handling Catadegbrutinib

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Compound of Interest

Compound Name: Catadegbrutinib

CAS No.: 2736508-60-2

Cat. No.: B15544302

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For Immediate Implementation: This document provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **Catadegbrutinib** (BGB-16673). Adherence to these guidelines is critical to ensure personal safety and proper disposal of this potent Bruton's tyrosine kinase (BTK) inhibitor.

Catadegbrutinib is an orally active, selective BTK inhibitor investigated for its therapeutic potential in B-cell malignancies.[1][2] As a potent pharmaceutical compound, it requires stringent safety protocols to mitigate risks associated with handling, storage, and disposal. This guide outlines the necessary personal protective equipment (PPE), procedural steps, and disposal plans to ensure a safe laboratory environment.

Quantitative Data Summary

While a specific Safety Data Sheet (SDS) with comprehensive quantitative data for **Catadegbrutinib** is not publicly available, the following table summarizes known physical and chemical properties. In the absence of official occupational exposure limits (OELs), a conservative approach to handling is strongly recommended.

Property	Value	Source
Synonyms	BGB-16673; BTK-IN-29	[1][2]
CAS Number	2736508-60-2	[2]
Molecular Formula	C47H54N12O4	[3]
Molecular Weight	851.01 g/mol	[3]
Solubility	Soluble in DMSO (≥ 100 mg/mL)	[4][5]
Storage (Solid)	Short term (days to weeks) at 0 - 4°C; Long term (months to years) at -20°C. Keep dry and protected from light.	[2][5]
Storage (Solution)	In solvent at -80°C for up to 1 year.	[3]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to minimize exposure risk. The following equipment should be used when handling **Catadegbrutinib**:

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	Prevents skin contact and absorption. Gloves must be inspected for integrity before each use.
Eye/Face Protection	Safety glasses with side shields or goggles (conforming to EN 166(EU) or NIOSH (US) standards).	Protects against splashes and airborne particles.
Body Protection	A laboratory coat is standard. The type of body protection should be selected based on the specific workplace conditions and the concentration and amount of the substance.	Minimizes contamination of personal clothing.
Respiratory Protection	Generally not required for small quantities in a well-ventilated area or when handled in a fume hood. For tasks that may generate dust, a NIOSH-approved respirator with an appropriate particulate filter is recommended.	Mitigates the risk of inhaling harmful particles.

Experimental Protocols: Safe Handling and Disposal

Adherence to the following procedural guidance is essential for the safe handling and disposal of **Catadegbrutinib**.

Receiving and Storage

- **Inspection:** Upon receipt, inspect the container for any damage or leaks.

- **Storage:** Store the container tightly closed in a dry, cool, and well-ventilated place, away from incompatible materials.[6] Follow the specific temperature guidelines provided in the quantitative data table.
- **Labeling:** Ensure the container is clearly labeled with the compound name and any relevant hazard warnings.

Handling the Compound

- **Designated Area:** All handling of **Catadegbrutinib** should be performed in a designated area, such as a chemical fume hood, to minimize the generation of dust and aerosols.[6]
- **Donning PPE:** Before handling, put on all required PPE in the correct order: lab coat, safety glasses/goggles, and then gloves.
- **Weighing and Reconstitution:**
 - Handle solid compounds with care to avoid creating dust.
 - When preparing stock solutions, add the solvent to the solid compound slowly to prevent splashing. Use fresh DMSO for optimal solubility.[4]
- **Post-Handling:** After handling, thoroughly wash hands with soap and water.[6] Clean all surfaces and equipment used.

Spill Management

- **Evacuation:** Evacuate personnel from the immediate spill area.
- **Ventilation:** Ensure adequate ventilation.
- **Containment:** Prevent further spillage or leakage if it is safe to do so. Do not let the chemical enter drains.[6]
- **Cleanup:**
 - Wear appropriate PPE, including respiratory protection if necessary.

- For solid spills, carefully collect the material to avoid dust formation.
- For liquid spills, absorb with an inert material.
- Place all contaminated materials into a suitable, sealed container for disposal.

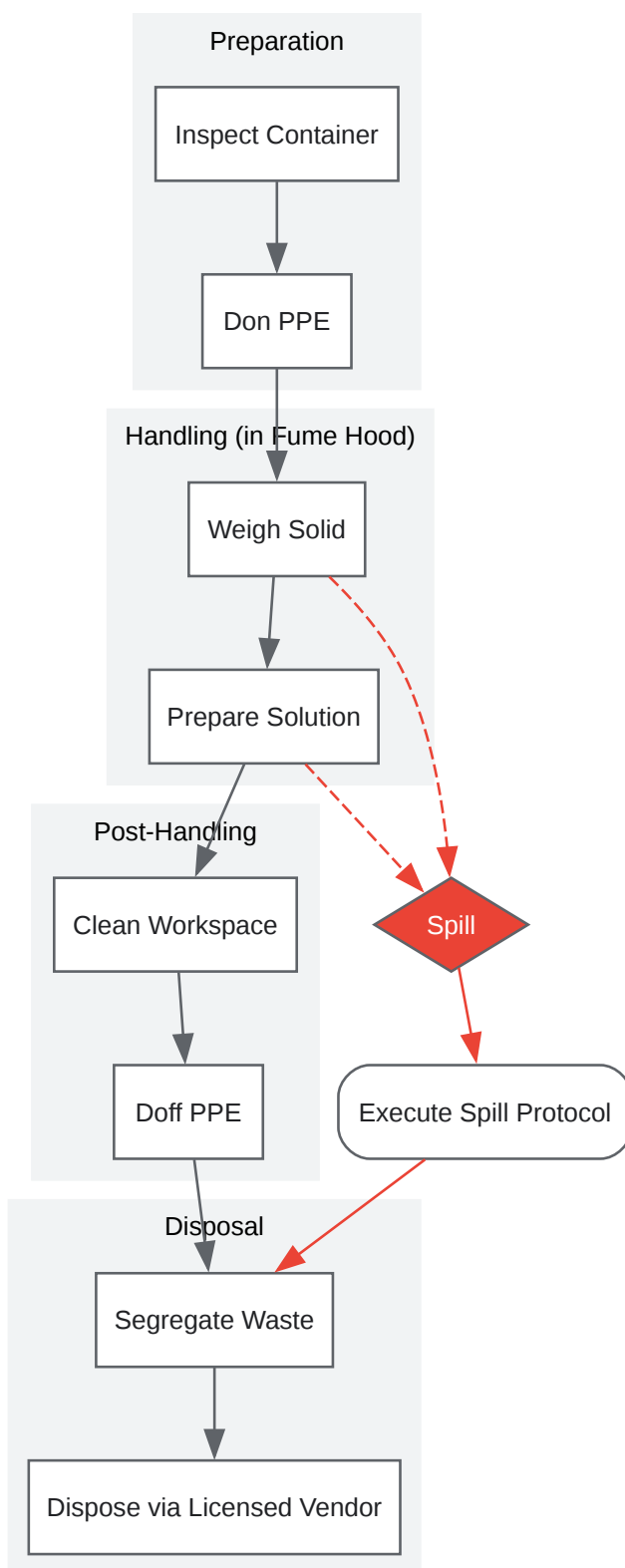
Disposal Plan

All waste containing **Catadegbrutinib** must be treated as hazardous waste.

- Waste Segregation: Segregate **Catadegbrutinib** waste from other laboratory waste. This includes empty containers, contaminated PPE, and any unused compound.
- Containerization: Place all waste in a clearly labeled, sealed, and suitable container for hazardous chemical waste.
- Licensed Disposal: Arrange for disposal by a licensed, professional waste disposal company, adhering to all federal, state, and local regulations.^[7] Do not dispose of **Catadegbrutinib** down the drain or in the regular trash.

Visual Workflow for Safe Handling

The following diagram illustrates the key logical steps for the safe handling of **Catadegbrutinib**.



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Caption: Workflow for the safe handling of **Catadegbrutinib**.

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